

SNX-482: A Pharmacological Tool for Ion Channel Interrogation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Snx 482

Cat. No.: B612419

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

SNX-482 is a potent peptide toxin isolated from the venom of the African tarantula, *Hysterocrates gigas*. It has emerged as a valuable pharmacological tool for the study of voltage-gated calcium channels, particularly the CaV2.3 subtype, also known as R-type calcium channels. This guide provides a comprehensive overview of SNX-482, including its mechanism of action, selectivity profile, experimental protocols for its use, and its application in dissecting cellular signaling pathways. This document is intended to serve as a technical resource for researchers utilizing SNX-482 in their ion channel studies.

Mechanism of Action

SNX-482 is a 41-amino acid peptide that acts as a potent and selective blocker of CaV2.3 voltage-gated calcium channels.^[1] Its mechanism of action involves binding to the voltage-sensing domains (VSDs) of the channel, specifically interacting with domains III and IV.^[2] This interaction inhibits the activation gating of the channel, effectively preventing the influx of calcium ions in response to membrane depolarization.

Data Presentation: Selectivity Profile of SNX-482

A critical aspect of any pharmacological tool is its selectivity. While SNX-482 is a potent blocker of CaV2.3 channels, it is essential to be aware of its potential off-target effects. The following

table summarizes the reported half-maximal inhibitory concentrations (IC50) of SNX-482 for its primary target and other ion channels.

Ion Channel Subtype	Common Name	IC50 (nM)	Species/Cell Line	Reference(s)
Primary Target				
CaV2.3 (α1E)	R-type Calcium Channel	15-60	Recombinant (HEK-293, tsa-201)	
Off-Target Effects				
KV4.3	A-type Potassium Channel	< 3	Recombinant (HEK-293)	[3]
KV4.2	A-type Potassium Channel	~60 (partial block)	Recombinant (HEK-293)	[3]
P/Q-type Ca2+ Channels	30.2 (high-affinity), 758.6 (low-affinity)	Bovine Chromaffin Cells	[4]	
Na+ Channels	Partial block and delayed inactivation at ≥ 0.3 μM	Bovine Chromaffin Cells	[4]	
N-type Ca2+ Channels	Weak block (30-50%) at 300-500 nM			

Note: The potency and selectivity of SNX-482 can vary depending on the experimental conditions, cell type, and specific splice variants of the ion channels. Researchers should exercise caution and perform appropriate controls when interpreting data obtained using SNX-482, especially in tissues where off-target channels are expressed.

Experimental Protocols

Whole-Cell Voltage-Clamp Electrophysiology

This protocol describes the use of SNX-482 to isolate and characterize CaV2.3 currents in cultured neurons (e.g., dorsal root ganglion or hippocampal neurons).

Materials:

- Cultured neurons on coverslips
- Patch-clamp rig with amplifier, digitizer, and data acquisition software
- Borosilicate glass capillaries for pipette fabrication
- External solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH 7.4 with NaOH)
- Internal solution (in mM): 120 Cs-methanesulfonate, 10 CsCl, 10 HEPES, 10 EGTA, 4 Mg-ATP, 0.3 Na-GTP (pH 7.2 with CsOH)
- SNX-482 stock solution (e.g., 10 μ M in water or appropriate buffer)

Procedure:

- Place a coverslip with cultured neurons in the recording chamber and perfuse with external solution.
- Fabricate a patch pipette with a resistance of 3-5 M Ω when filled with internal solution.
- Establish a whole-cell patch-clamp configuration on a target neuron.
- Switch the amplifier to voltage-clamp mode and hold the cell at a negative holding potential (e.g., -80 mV) to ensure channels are in a closed state.
- Apply a series of depolarizing voltage steps (e.g., from -60 mV to +50 mV in 10 mV increments) to elicit voltage-gated calcium currents.

- To isolate R-type currents, other high-voltage activated calcium channels can be blocked using specific antagonists (e.g., nifedipine for L-type, ω -conotoxin GVIA for N-type, and ω -agatoxin IVA for P/Q-type).
- After recording baseline currents, perfuse the chamber with the external solution containing the desired concentration of SNX-482 (e.g., 30-100 nM).
- Repeat the voltage-step protocol to record currents in the presence of SNX-482.
- Wash out the toxin by perfusing with the external solution alone and record recovery of the current.
- Analyze the data by measuring the peak current amplitude at each voltage step before, during, and after SNX-482 application.

Calcium Imaging

This protocol outlines the use of SNX-482 in conjunction with calcium imaging to investigate the role of CaV2.3 channels in cellular calcium signaling.

Materials:

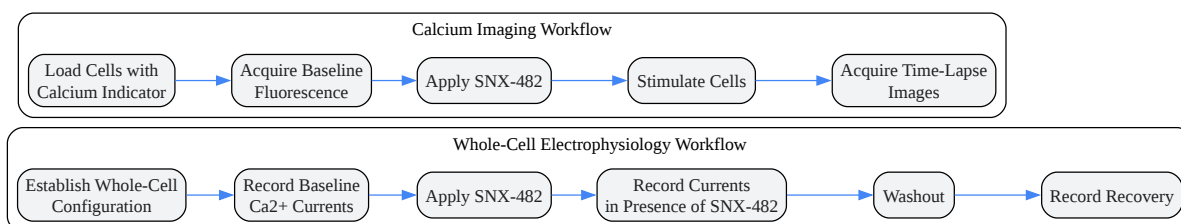
- Cultured cells (e.g., primary neurons) on glass-bottom dishes
- Fluorescent calcium indicator (e.g., Fura-2 AM, Fluo-4 AM, or a genetically encoded calcium indicator)
- Imaging buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Fluorescence microscope with a suitable camera and light source
- SNX-482 stock solution
- Stimulating agent (e.g., high KCl solution to induce depolarization)

Procedure:

- Load the cells with the chosen calcium indicator according to the manufacturer's instructions.

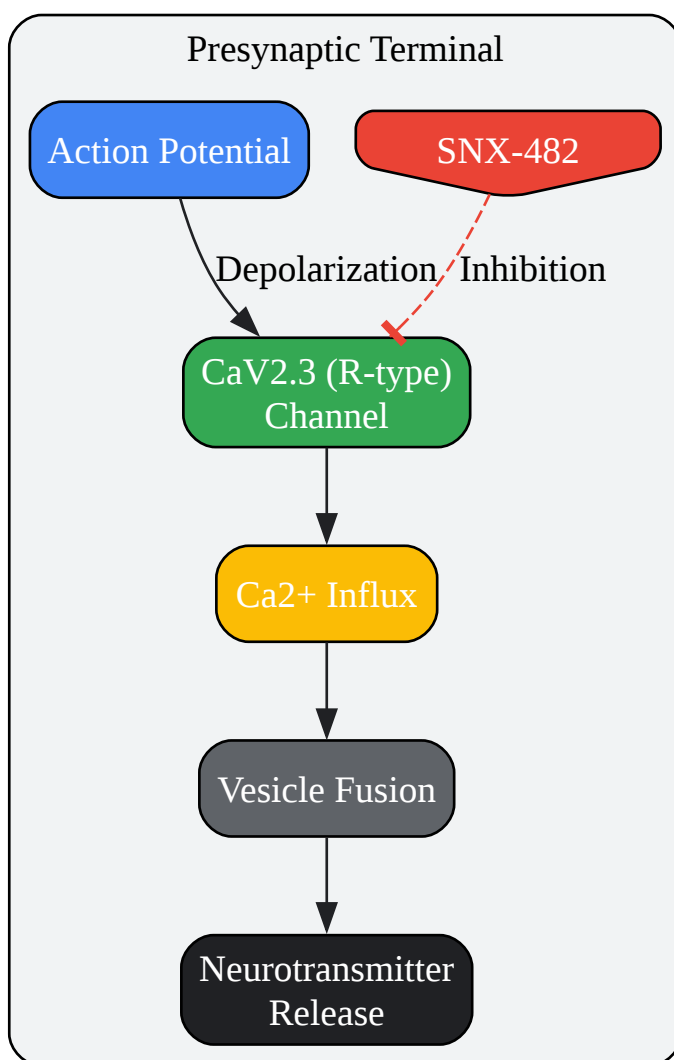
- Wash the cells with imaging buffer to remove excess dye.
- Mount the dish on the microscope stage and acquire baseline fluorescence images.
- Perfuse the cells with imaging buffer containing a specific concentration of SNX-482 and incubate for a sufficient period to allow for channel block.
- Stimulate the cells to induce a calcium influx (e.g., by perfusing with a high KCl solution).
- Acquire a time-lapse series of fluorescence images to monitor the change in intracellular calcium concentration.
- As a control, perform the same stimulation protocol on cells not treated with SNX-482.
- Analyze the data by quantifying the change in fluorescence intensity over time in response to the stimulus in both control and SNX-482-treated cells.

Mandatory Visualizations: Signaling Pathways and Experimental Workflows



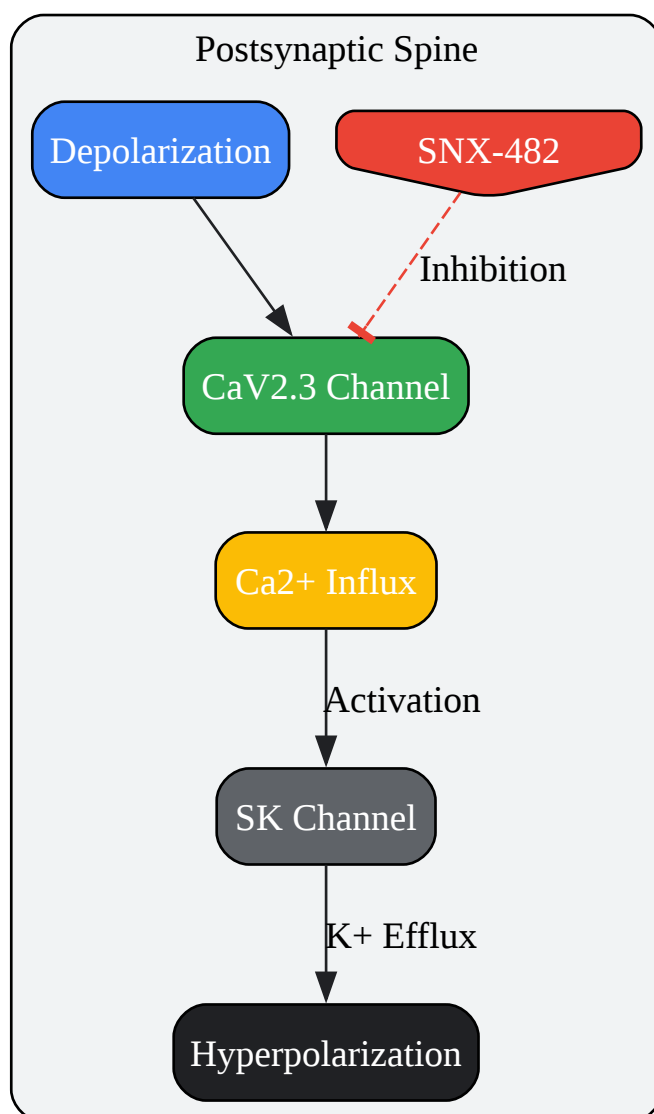
[Click to download full resolution via product page](#)

Caption: Experimental workflows for studying SNX-482 effects.



[Click to download full resolution via product page](#)

Caption: SNX-482 inhibits presynaptic neurotransmitter release.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SNX 482 | CaV2.x Channels | Tocris Bioscience [tocris.com]
- 2. researchgate.net [researchgate.net]

- 3. Inhibition of A-Type Potassium Current by the Peptide Toxin SNX-482 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. SNX482 selectively blocks P/Q Ca²⁺ channels and delays the inactivation of Na⁺ channels of chromaffin cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SNX-482: A Pharmacological Tool for Ion Channel Interrogation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612419#snx-482-as-a-pharmacological-tool-for-ion-channel-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com